

Toxicological Profiling and Safety Data Framework for Furoyl Piperidines

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Compound of Interest

Compound Name: 4-methyl-1-(5-methyl-2-furoyl)piperidine

Cat. No.: B5004881

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Target Audience: Toxicologists, Medicinal Chemists, and Drug Development Professionals

Content Type: Technical Whitepaper

Executive Summary

Furoyl piperidines—compounds characterized by a piperidine ring conjugated to a furoyl moiety—are highly versatile chemical intermediates. They are frequently utilized in the synthesis of active pharmaceutical ingredients (APIs), including tryptase inhibitors and Janus Kinase (JAK) inhibitors[1]. However, the presence of the furan ring introduces a critical structural alert (toxicophore) into the molecule. This whitepaper provides an in-depth mechanistic analysis of furoyl piperidine toxicity, synthesizes a comprehensive Safety Data Sheet (SDS) profile, and outlines self-validating experimental protocols for reactive metabolite profiling.

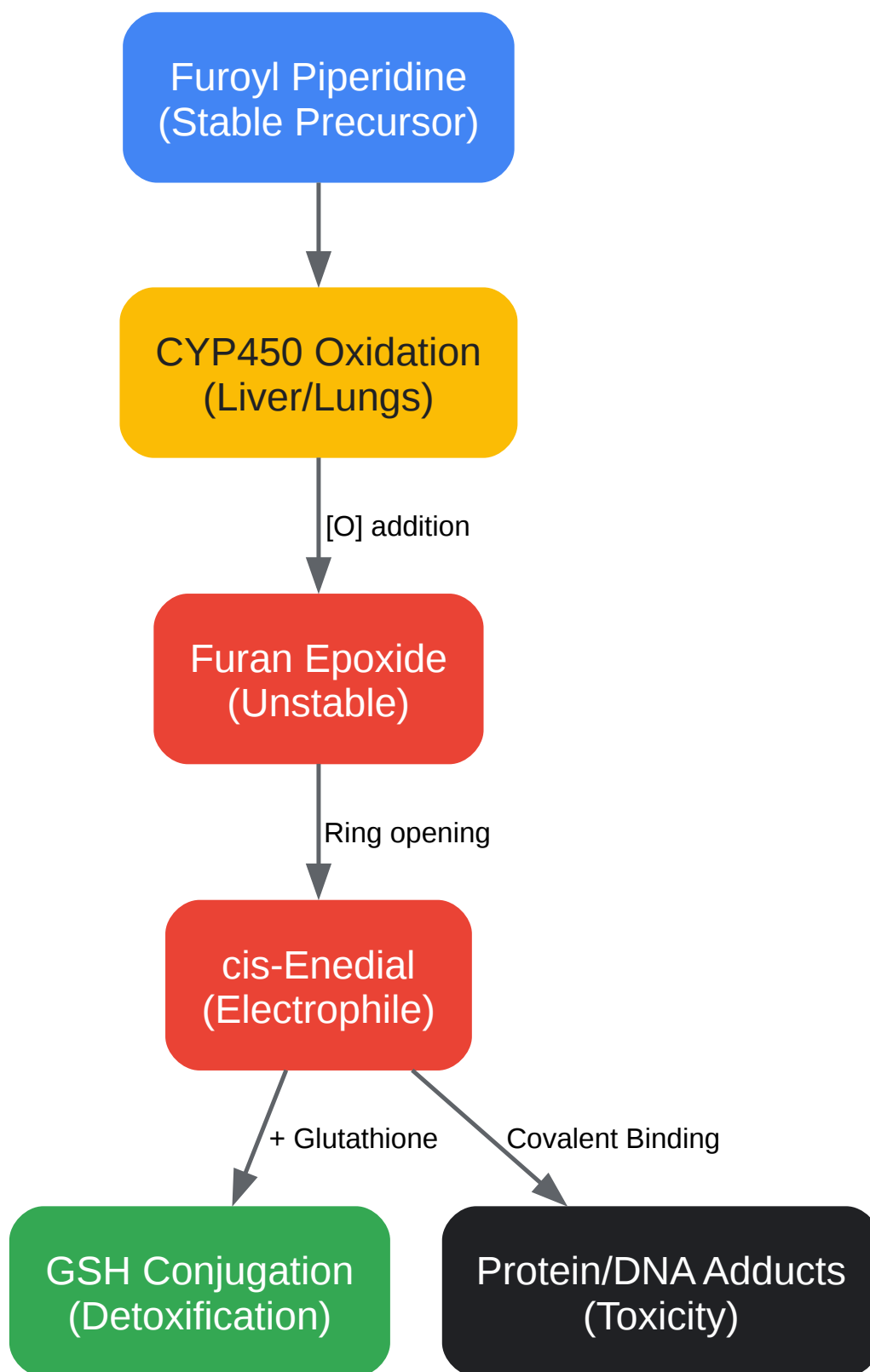
Chemical Identity & Mechanistic Toxicology

The toxicological profile of furoyl piperidines is predominantly dictated by the furan ring rather than the basic piperidine core. As an electron-rich aromatic system, the furan ring is highly susceptible to oxidative metabolism by cytochrome P450 (CYP450) enzymes[2].

The Bioactivation Cascade

When furoyl piperidines enter systemic circulation, they undergo rapid first-pass metabolism in the liver (via CYP3A4) or localized metabolism in the lungs (via CYP4B1).

- **Epoxidation:** The CYP450 enzyme adds an oxygen atom across the double bond of the furan ring, forming a highly unstable furan epoxide.
- **Rearrangement:** This epoxide rapidly undergoes ring-opening to form a cis-enedial (an -unsaturated dialdehyde)[\[2\]](#).
- **Covalent Binding:** The cis-enedial is a potent electrophile. If it is not intercepted by endogenous nucleophiles like glutathione (GSH), it will covalently bind to the primary amines of lysine residues on cellular proteins or to DNA bases, leading to centrilobular hepatic necrosis and potential mutagenicity[\[3\]](#)[\[4\]](#).



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Fig 1: CYP450-mediated bioactivation of furoyl piperidines into reactive enedial intermediates.

Synthesized Safety Data Sheet (SDS) Profile

Based on the structural alerts and empirical data from furan-containing piperidine derivatives, the following table synthesizes the expected GHS classifications and their underlying mechanistic rationales[5].

Hazard Parameter	GHS Classification / Value	Mechanistic Rationale
Acute Oral Toxicity	Category 4 (LD50 ~300-2000 mg/kg)	Systemic absorption leads to rapid hepatic first-pass metabolism and subsequent enedial-induced cytotoxicity.
STOT - Single Exposure	Category 3 (Respiratory Irritation)	High expression of CYP4B1 in pulmonary club cells bioactivates volatile furan derivatives locally in the respiratory tract[5].
Skin/Eye Irritation	Category 2 (Irritant)	The basicity of the piperidine nitrogen () causes localized pH disruptions on mucosal membranes.
Mutagenicity	Suspected (Category 2)	Electrophilic cis-enedials can form stable DNA adducts if nuclear penetration occurs prior to cytosolic quenching[2].

Experimental Workflows for Toxicity Profiling

To accurately assess the safety of a novel furoyl piperidine candidate, researchers must move beyond standard viability assays and directly measure the formation of reactive metabolites. The following protocol utilizes a self-validating biochemical trapping system.

Protocol 1: Reactive Metabolite Trapping via LC-MS/MS

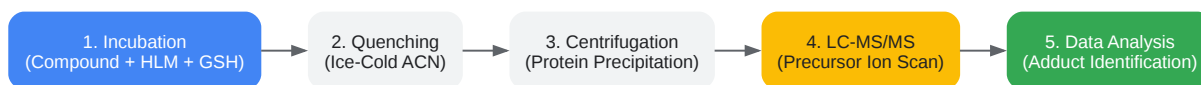
Objective: To quantify the CYP450-dependent formation of electrophilic cis-enedials using Glutathione (GSH) as a surrogate trapping agent.

Causality & Logic: Because cis-enedials are too unstable to isolate directly, we introduce excess GSH into the assay. The GSH acts as a nucleophilic "trap," forming a stable GSH-enedial adduct that can be detected via mass spectrometry.

Step-by-Step Methodology:

- **Preparation:** Prepare a solution of the furoyl piperidine in phosphate buffer (pH 7.4).
- **Incubation:** Combine the compound with Human Liver Microsomes (HLM, protein) and GSH.
- **Initiation:** Initiate the reaction by adding NADPH. Incubate at for 60 minutes.
- **Quenching:** Stop the reaction by adding an equal volume of ice-cold acetonitrile (ACN).
Causality: The cold ACN immediately denatures the CYP450 enzymes, halting metabolism at the exact time point, and precipitates proteins to prevent LC column clogging.
- **Centrifugation:** Centrifuge at for 15 minutes to pellet the precipitated proteins.
- **Analysis:** Analyze the supernatant via LC-MS/MS using a neutral loss scan of (characteristic of the -glutamyl moiety of GSH) to identify adducts.

Self-Validating Control: A parallel incubation must be run omitting NADPH. Since NADPH is the obligate electron donor for CYP450, no bioactivation should occur. If GSH-adducts are detected in the NADPH-free control, the assay is compromised (indicating either non-enzymatic degradation or sample contamination), and the run is automatically invalidated.



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Fig 2: LC-MS/MS workflow for trapping and identifying reactive enedial-glutathione adducts.

Engineering Controls & Risk Mitigation

Given the propensity for furoyl piperidines to cause respiratory irritation (STOT-SE Category 3) and potential hepatotoxicity, stringent engineering controls are mandatory during synthesis and handling[5].

- **Containment:** All weighing and transfer of dry powders must be conducted within a Class II Type B2 Biological Safety Cabinet or a dedicated powder weighing isolator to prevent inhalation of aerosolized particulates.
- **Personal Protective Equipment (PPE):** Nitrile gloves (double-gloved), a fitted N95 or P100 particulate respirator, and chemical splash goggles are required. The lipophilicity of the piperidine ring enhances dermal penetration, making robust skin protection critical.
- **Storage:** Store under an inert atmosphere (Argon or Nitrogen) at

. The furan ring is susceptible to slow photo-oxidation and auto-oxidation; limiting oxygen and UV light exposure prevents the spontaneous generation of toxic degradation products.

References

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